

What is the chemical structure of Valeriandoid F?

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Valeriandoid F: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Valeriandoid F is a naturally occurring iridoid compound isolated from the roots and rhizomes of Valeriana jatamansi. This technical guide provides a detailed overview of its chemical structure, spectroscopic data, and established biological activities. The information presented herein is intended to serve as a comprehensive resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development. Recent studies have highlighted the potential of **Valeriandoid F** as a potent anti-inflammatory and anti-proliferative agent, warranting further investigation into its therapeutic applications.

Chemical Structure and Properties

Valeriandoid F is classified as a diethenoid-type iridoid. The core chemical structure is characterized by a cyclopenta[c]pyran ring system with multiple chiral centers and ester functionalities. The complete structural elucidation was achieved through extensive spectroscopic analysis, including Nuclear Magnetic Resonance (NMR) and High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS).

Chemical Structure:



While the definitive primary publication detailing the initial structural elucidation by Wang et al. (2011) is not widely accessible, subsequent studies have confirmed its structure through spectroscopic analysis. A general representation of the valepotriate-type iridoid core structure, to which **Valeriandoid F** belongs, is provided below. The specific substitutions for **Valeriandoid F** are detailed in the accompanying spectroscopic data.

(A generic valepotriate core structure is typically depicted here. As the exact 2D structure of **Valeriandoid F** from the primary source is unavailable, a placeholder description is provided. For precise structural information, direct consultation of the primary literature is recommended.)

Spectroscopic Data

The structural determination of **Valeriandoid F** was based on the following key spectroscopic data:

Mass Spectrometry

High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) is a critical technique for determining the elemental composition and exact mass of a compound.

Parameter	Value	Reference
Molecular Formula	C27H38O12	[1]
Exact Mass	Not explicitly stated in the available abstract	
Ionization Mode	Positive	[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

 1 H NMR and 13 C NMR data are essential for elucidating the detailed connectivity and stereochemistry of the molecule. The chemical shifts (δ) are reported in parts per million (ppm).

Table 1: ¹H NMR Spectroscopic Data for **Valeriandoid F** (Data not available in the searched literature)



Table 2: ¹³C NMR Spectroscopic Data for **Valeriandoid F** (Data not available in the searched literature)

Note: The detailed ¹H and ¹³C NMR data are expected to be present in the primary publication by Wang R, et al. J Nat Prod. 2011;74(5):1291-7. Researchers should consult this reference for the complete dataset.

Biological Activity

Recent research has demonstrated that **Valeriandoid F** possesses significant antiinflammatory and anti-proliferative properties.

Anti-inflammatory Activity

Valeriandoid F exhibits potent inhibitory effects on nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells. This indicates its potential as an anti-inflammatory agent.

Table 3: In Vitro Anti-inflammatory Activity of Valeriandoid F

Assay	Cell Line	IC50 (μM)	Reference
Nitric Oxide (NO) Production Inhibition	RAW 264.7	0.88	[1]

Anti-proliferative Activity

Valeriandoid F has been shown to selectively inhibit the proliferation of human glioma stem cells, suggesting its potential as a lead compound for the development of novel anticancer therapies.

Table 4: In Vitro Anti-proliferative Activity of Valeriandoid F



Cell Line	IC50 (μM)	Reference
Human Glioma Stem Cells (GSC-3#)	7.16	[1]
Human Glioma Stem Cells (GSC-18#)	5.75	[1]

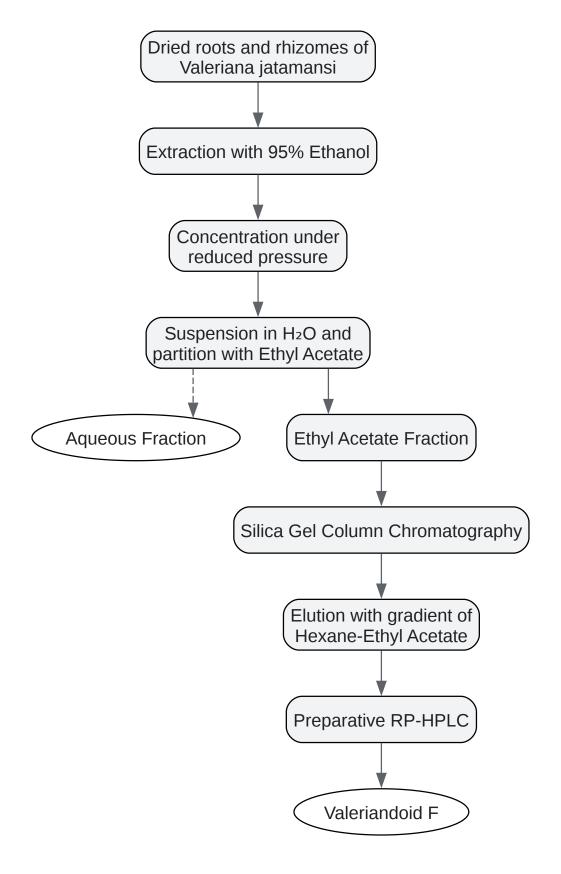
Experimental Protocols

The following sections detail the general methodologies for the isolation and biological evaluation of **Valeriandoid F**, based on standard practices for iridoid research from Valeriana species.

Isolation and Purification of Valeriandoid F

The following is a representative workflow for the isolation of iridoids from Valeriana jatamansi.





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Figure 1. General workflow for the isolation of Valeriandoid F.



Structural Elucidation

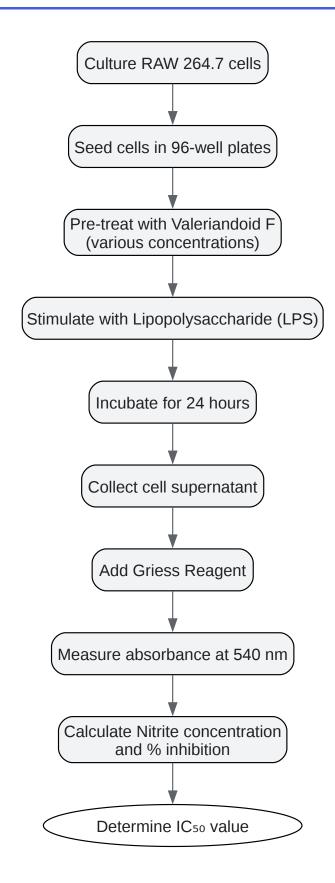
The structure of the isolated compound is determined using a combination of spectroscopic techniques:

- HR-ESI-MS: To determine the molecular formula.
- 1D NMR (¹H and ¹³C): To identify the types and numbers of protons and carbons.
- 2D NMR (COSY, HSQC, HMBC): To establish the connectivity of the atoms within the molecule.

In Vitro Anti-inflammatory Assay (Nitric Oxide Inhibition)

The following protocol outlines the assessment of the anti-inflammatory activity of **Valeriandoid F**.





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Figure 2. Experimental workflow for the nitric oxide inhibition assay.

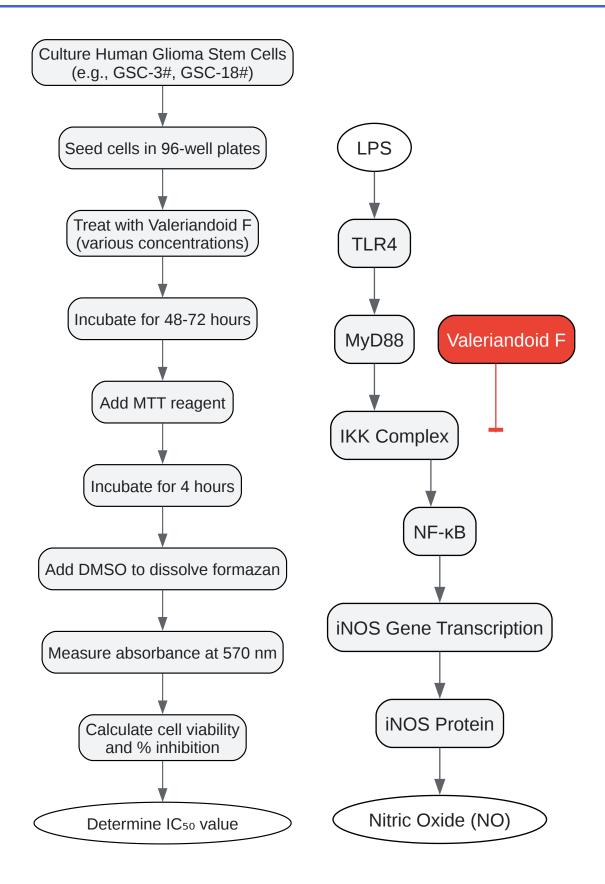




In Vitro Anti-proliferative Assay (MTT Assay)

The anti-proliferative effects of **Valeriandoid F** on human glioma stem cells can be evaluated using the MTT assay.





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References

- 1. Iridoids from Valeriana jatamansi with anti-inflammatory and antiproliferative properties PubMed [pubmed.ncbi.nlm.nih.gov]
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